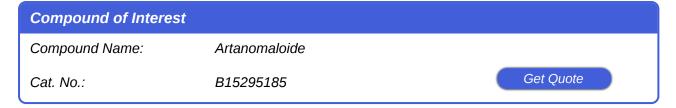


An In-depth Technical Guide to Artanomaloide (CAS 112823-41-3)

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Artanomaloide is a natural product identified under the CAS Number 112823-41-3.[1] This sesquiterpenoid compound was first isolated from the aerial parts of Artemisia selengensis.[2] [3] As a member of the Compositae family, this plant is a source of various bioactive molecules. [3] Artanomaloide is of interest to the scientific community for its potential biological activities. This document provides a comprehensive overview of its known properties, experimental data, and biological context.

Physicochemical Properties

Artanomaloide is a solid, powder-like substance at room temperature.[2][4] Its chemical formula is C32H36O8, with a molecular weight of 548.63 g/mol .[4][5][6] The purity of commercially available **Artanomaloide** is typically around 98%.[4][7]



| Property | Value | Source |
|-------------------|--|-----------------|
| CAS Number | 112823-41-3 | [1][2][5][8][9] |
| Molecular Formula | C32H36O8 | [2][4][5][6] |
| Molecular Weight | 548.63 g/mol | [4][5][6] |
| Appearance | Powder | [2] |
| Melting Point | 165-169 °C | [5] |
| Boiling Point | 760.5±60.0 °C (Predicted) | [5] |
| Purity | ≥97% (HPLC) | [10] |
| Solubility | Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone | [2] |
| Storage | Desiccate at -20°C | [2] |

Biological Activity

Initial research has demonstrated that **Artanomaloide** possesses inhibitory activity against Interleukin-6 (IL-6).[2] IL-6 is a pleiotropic cytokine with a central role in inflammation and immune regulation. Dysregulation of IL-6 signaling is implicated in various inflammatory diseases and cancers.

Experimental Protocol: IL-6 Inhibitory Activity Assay

The following is a generalized protocol based on common methodologies for assessing IL-6 inhibition.

Objective: To determine the in vitro inhibitory effect of **Artanomaloide** on the production of IL-6 in a cellular model.

Materials:

Lipopolysaccharide (LPS)



- RAW 264.7 murine macrophage cell line
- DMEM (Dulbecco's Modified Eagle Medium)
- FBS (Fetal Bovine Serum)
- Penicillin-Streptomycin solution
- Artanomaloide
- ELISA (Enzyme-Linked Immunosorbent Assay) kit for murine IL-6
- 96-well cell culture plates

Procedure:

- Cell Culture: RAW 264.7 cells are cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin at 37°C in a humidified 5% CO2 incubator.
- Cell Seeding: Cells are seeded into 96-well plates at a density of 1 x 10⁵ cells/well and allowed to adhere overnight.
- Treatment: The culture medium is replaced with fresh medium containing various concentrations of **Artanomaloide**. A vehicle control (e.g., DMSO) is also included.
- Stimulation: After a 1-hour pre-treatment with Artanomaloide, cells are stimulated with LPS
 (1 μg/mL) to induce IL-6 production. A negative control group without LPS stimulation is also
 maintained.
- Incubation: The plates are incubated for 24 hours.
- Supernatant Collection: After incubation, the cell culture supernatants are collected.
- ELISA: The concentration of IL-6 in the supernatants is quantified using a murine IL-6 ELISA kit, following the manufacturer's instructions.
- Data Analysis: The percentage of IL-6 inhibition is calculated relative to the LPS-stimulated vehicle control. The IC50 value (the concentration of Artanomaloide that inhibits 50% of IL-6



production) is determined.

Signaling Pathway

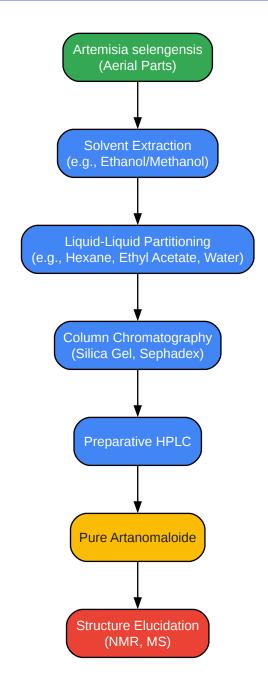
The inhibitory effect of **Artanomaloide** on IL-6 suggests its potential interaction with inflammatory signaling pathways. A common pathway leading to IL-6 production involves the activation of transcription factors like NF-kB.

Caption: Postulated inhibitory pathway of **Artanomaloide** on LPS-induced IL-6 production.

Experimental and Logical Workflows Natural Product Isolation and Identification

The discovery of **Artanomaloide** follows a standard workflow in natural product chemistry.





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Caption: General workflow for the isolation and identification of **Artanomaloide**.

Conclusion

Artanomaloide is a sesquiterpenoid with demonstrated in vitro anti-inflammatory properties through the inhibition of IL-6. Its well-defined chemical structure and physicochemical properties provide a solid foundation for further investigation. The experimental protocols and workflows outlined in this guide offer a framework for future research into its mechanism of



action, potential therapeutic applications, and structure-activity relationships. As research continues, **Artanomaloide** may emerge as a valuable lead compound in the development of novel anti-inflammatory agents.

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